

Personal protective equipment for handling Timonacic-d4

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Compound of Interest

Compound Name: Timonacic-d4

Cat. No.: B15545458

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Essential Safety and Handling Guide for Timonacic-d4

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Timonacic-d4**, including detailed operational and disposal plans.

Hazard Identification and Classification

Timonacic-d4, a deuterated form of Timonacic, is a thiol antioxidant. While specific data for the deuterated compound is limited, the safety profile is based on the parent compound, Timonacic. It is classified with the following hazards:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[1]
- Acute Toxicity, Dermal & Inhalation (Category 4): Harmful in contact with skin or if inhaled.[1]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[1]

Signal Word: Danger^[1]

Personal Protective Equipment (PPE)

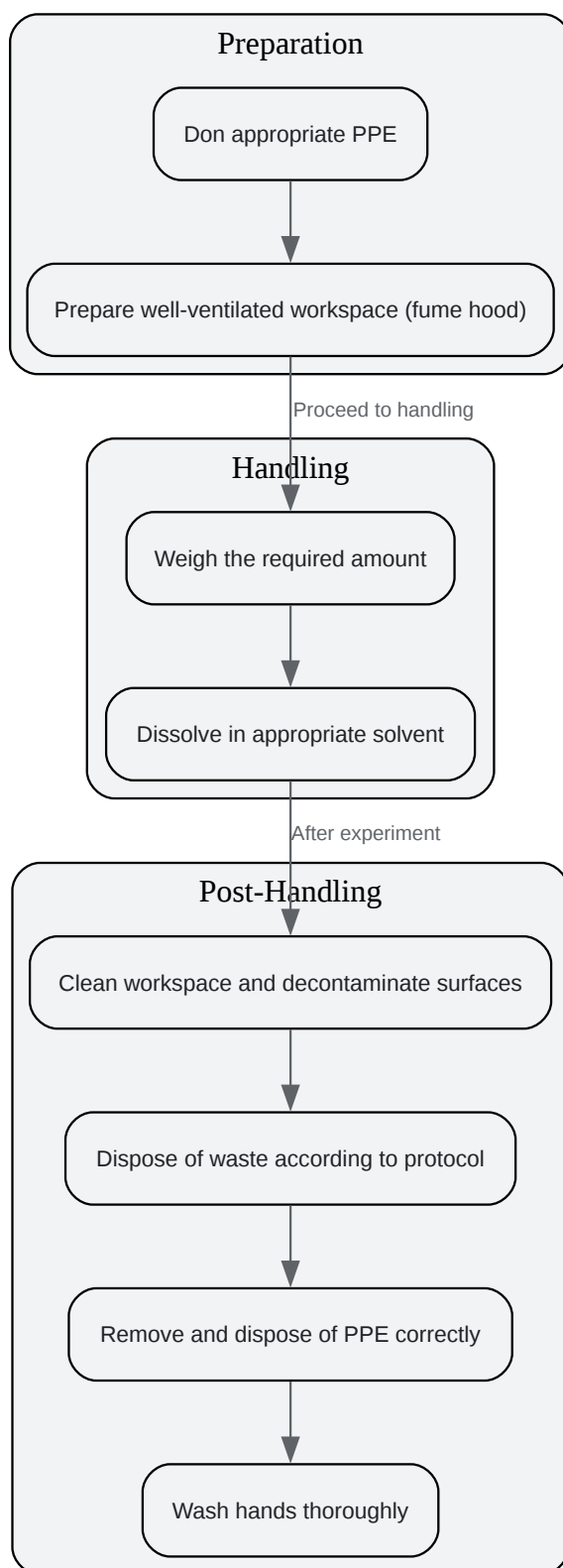
Strict adherence to PPE protocols is mandatory to ensure personal safety when handling **Timonacic-d4**.

| PPE Category | Specification | Rationale |
|--------------------------|---|---|
| Eye/Face Protection | Safety goggles with side-shields. | Protects against splashes and airborne particles that can cause serious eye irritation. ^[1] |
| Hand Protection | Protective gloves (e.g., nitrile). | Prevents skin contact, as the substance is harmful and can cause irritation. ^[1] |
| Skin and Body Protection | Impervious clothing, long-sleeved lab coat. | Provides a barrier against skin exposure. ^[1] |
| Respiratory Protection | Suitable respirator. | Required when working outside of a fume hood or when there is a risk of generating dust or aerosols. ^[1] |

Operational Plan for Handling and Storage

A systematic approach to handling and storage is crucial for maintaining the integrity of **Timonacic-d4** and the safety of laboratory personnel.

Workflow for Handling **Timonacic-d4**



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Caption: Procedural workflow for the safe handling of **Timonacic-d4**.

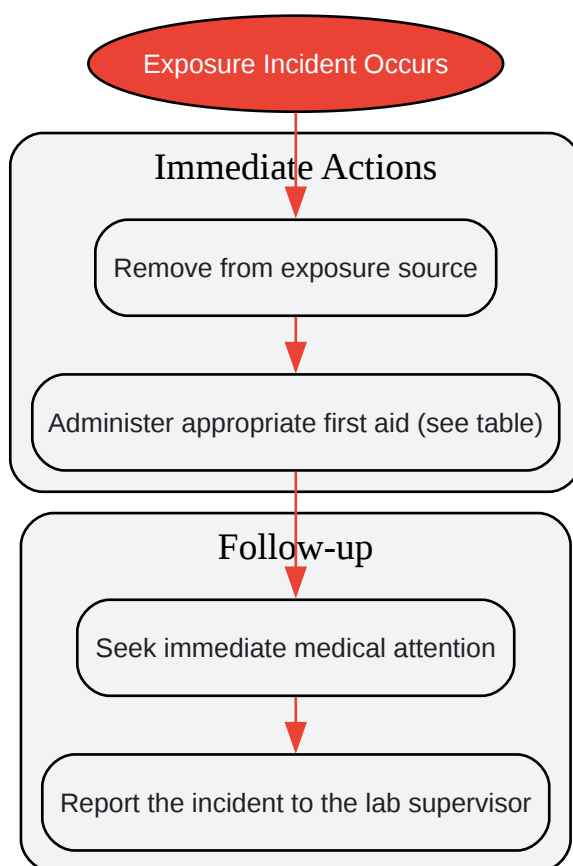
Storage Conditions: Store **Timonacic-d4** in a tightly closed container in a dry and well-ventilated place.[2] It is recommended to store it locked up.[1] The suggested storage temperature is +4°C.

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are critical.

| Exposure Route | First Aid Measures |
|-------------------------|---|
| If Inhaled | Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1] |
| In Case of Skin Contact | Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[1] |
| In Case of Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] |
| If Swallowed | Rinse mouth.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[3] |

Emergency Response Workflow



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Caption: Logical steps for an emergency response to **Timonacic-d4** exposure.

Disposal Plan

Proper disposal of **Timonacic-d4** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Unused Product: Dispose of the contents and container to an approved waste disposal plant. [\[3\]](#)
- Contaminated Materials: Any materials that have come into contact with **Timonacic-d4**, including PPE, should be treated as hazardous waste.

- Spills: In the event of a spill, absorb the material with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and dispose of it as hazardous waste.

Always consult your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.

Physical and Chemical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₄ H ₃ D ₄ NO ₂ S[4] |
| Molecular Weight | 137.19[4] |
| Appearance | Solid[1] |
| Melting Point | 196.5 °C[1] |
| Boiling Point | 350.3 ± 37.0 °C at 760 mmHg[1] |

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